

An In-depth Technical Guide to 4-Bromo-5-nitrobenzene-1,2-diamine

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Compound of Interest

Compound Name: 4-Bromo-5-nitrobenzene-1,2-diamine

CAS No.: 113269-07-1

Cat. No.: B599905

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-5-nitrobenzene-1,2-diamine is a substituted aromatic diamine that holds potential as a versatile building block in medicinal chemistry and materials science. Its unique structural arrangement, featuring adjacent amino groups, a bromine atom, and a nitro group, provides multiple reactive sites for the synthesis of complex heterocyclic compounds and other novel molecules. This technical guide provides a comprehensive overview of the known chemical and physical properties of **4-Bromo-5-nitrobenzene-1,2-diamine**, alongside a detailed, generalized experimental protocol for its synthesis, drawing from established methodologies for structurally similar compounds. The potential applications of this compound as a precursor to biologically active molecules are also discussed.

Chemical and Physical Properties

A summary of the key physicochemical properties of **4-Bromo-5-nitrobenzene-1,2-diamine** is presented in Table 1. It is important to note that while some experimental data is available for

related isomers, specific experimental values for the target compound are not widely reported in publicly available literature.

Table 1: Physicochemical Properties of **4-Bromo-5-nitrobenzene-1,2-diamine**

Property	Value	Source
IUPAC Name	4-bromo-5-nitrobenzene-1,2-diamine	[1][2]
CAS Number	113269-07-1	[1][3]
Molecular Formula	C ₆ H ₆ BrN ₃ O ₂	[1][2]
Molecular Weight	232.03 g/mol	[4]
Monoisotopic Mass	230.96434 Da	[2]
Physical Form	Solid	[1]
Melting Point	Not explicitly reported.	
Boiling Point	Not explicitly reported.	
Solubility	No quantitative data available. Generally expected to be soluble in polar organic solvents like DMSO and DMF.	
Storage Temperature	2-8°C, in a dark, dry, and sealed environment.[1]	
InChI	1S/C6H6BrN3O2/c7-3-1-4(8)5(9)2-6(3)10(11)12/h1-2H,8-9H2	[1][2]
InChIKey	XGXKPRVKQPWQOY-UHFFFAOYSA-N	[1][2]
SMILES	C1=C(C(=CC(=C1--INVALID-LINK--[O-])Br)N)N	[2]

Spectroscopic Data

Detailed experimental spectroscopic data for **4-Bromo-5-nitrobenzene-1,2-diamine** is not readily available. However, predicted mass spectrometry data has been reported.

Mass Spectrometry (Predicted):

Adduct	m/z
[M+H] ⁺	231.97162
[M+Na] ⁺	253.95356
[M-H] ⁻	229.95706
[M+NH ₄] ⁺	248.99816
[M+K] ⁺	269.92750
Data sourced from PubChemLite. [2]	

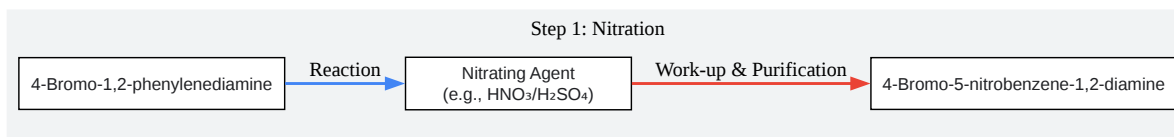
Experimental Protocols

While a specific, validated synthesis protocol for **4-Bromo-5-nitrobenzene-1,2-diamine** is not detailed in the available literature, a general methodology can be inferred from the synthesis of structurally related nitroaromatic amines. The following protocol describes a plausible synthetic route.

Synthesis of 4-Bromo-5-nitrobenzene-1,2-diamine

The synthesis of **4-Bromo-5-nitrobenzene-1,2-diamine** can be approached through the nitration of a suitable brominated phenylenediamine precursor. The following is a generalized procedure based on common organic synthesis techniques.

Diagram 1: Proposed Synthesis of **4-Bromo-5-nitrobenzene-1,2-diamine**



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Caption: A generalized workflow for the synthesis of the target compound.

Materials:

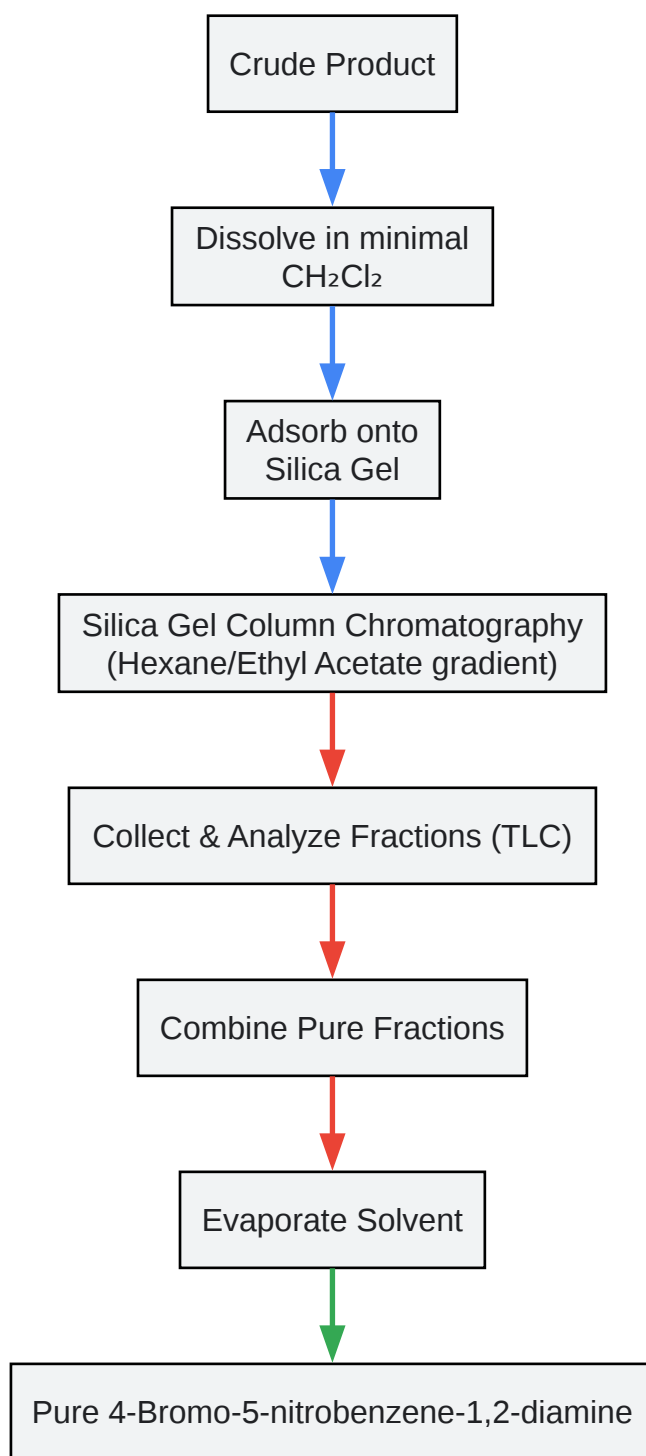
- 4-Bromo-1,2-phenylenediamine
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Dichloromethane (CH₂Cl₂)
- Sodium Bicarbonate (NaHCO₃) solution (saturated)
- Brine
- Anhydrous Sodium Sulfate (Na₂SO₄) or Magnesium Sulfate (MgSO₄)
- Silica Gel for column chromatography
- Hexane
- Ethyl Acetate

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-Bromo-1,2-phenylenediamine (1 equivalent) in a suitable solvent such as dichloromethane. Cool the flask in an ice-water bath to 0-5°C.

- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to concentrated sulfuric acid (2 equivalents) while cooling in an ice bath.
- **Nitration:** Add the prepared nitrating mixture dropwise to the cooled solution of 4-Bromo-1,2-phenylenediamine over a period of 30-60 minutes, ensuring the temperature remains below 10°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at 0-5°C for an additional 1-2 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture over crushed ice. Separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent.

Diagram 2: General Purification Workflow



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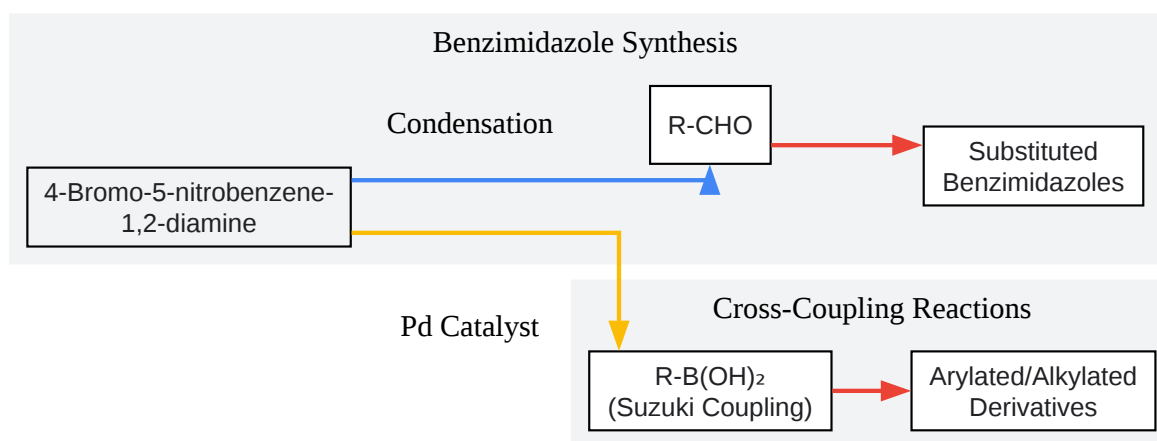
Caption: A typical workflow for the purification of the synthesized product.

Applications in Drug Development and Medicinal Chemistry

While specific biological activities of **4-Bromo-5-nitrobenzene-1,2-diamine** are not extensively documented, its structural motifs are present in a variety of biologically active compounds. The o-phenylenediamine core is a key precursor for the synthesis of benzimidazoles, a class of heterocyclic compounds with a broad spectrum of pharmacological activities, including antimicrobial, antiviral, and anticancer properties.

The presence of the bromine atom provides a handle for further synthetic modifications through cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse substituents to explore structure-activity relationships (SAR). The nitro group can be readily reduced to an amino group, providing another point for derivatization or for its role in the electronic properties of the final molecule.

Diagram 3: Potential Synthetic Utility in Medicinal Chemistry



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Caption: Potential synthetic pathways for generating bioactive molecules.

Safety Information

4-Bromo-5-nitrobenzene-1,2-diamine should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).[1]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]
- Pictogram: GHS07 (Exclamation mark).[1]

Users should consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

Conclusion

4-Bromo-5-nitrobenzene-1,2-diamine is a chemical intermediate with significant potential for the synthesis of complex organic molecules, particularly heterocyclic compounds of interest to the pharmaceutical industry. While comprehensive experimental data on its properties are currently limited in the public domain, this guide provides the available information and a framework for its synthesis and purification. Further research into the chemical and biological properties of this compound and its derivatives is warranted to fully explore its utility in drug discovery and materials science.

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